

Application Notes and Protocols for Araldite Embedding: Dehydration and Infiltration

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Compound of Interest

Compound Name: Araldite

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This document provides detailed protocols for the dehydration and infiltration of biological samples for embedding in **Araldite** resin, a common procedure in electron microscopy and other high-resolution imaging techniques. Proper dehydration and complete infiltration are critical steps for ensuring the structural integrity of the specimen and achieving high-quality sections for analysis.

I. Introduction

Araldite is an epoxy resin that, upon polymerization, forms a hard, durable block, making it an excellent embedding medium for the ultra-thin sectioning required for transmission electron microscopy (TEM). The process involves replacing the water within the tissue with a solvent that is miscible with the resin, followed by the gradual introduction of the resin itself. This ensures that the resin thoroughly permeates the tissue, preventing the formation of artifacts and maintaining the ultrastructure of the cells and tissues.

The choice of dehydration and infiltration schedule can be adapted based on the type and size of the sample. The following protocols provide standard and alternative procedures to accommodate various experimental needs.

II. Experimental Protocols

A. Materials

- **Araldite** Resin Kit Components:
 - **Araldite** 502 (or similar epoxy resin)[1][2]
 - Dodecenyl succinic anhydride (DDSA) - Hardener[1][2]
 - DMP-30 or Benzyl dimethylamine (BDMA) - Accelerator/Catalyst[1][3]
- Dehydrating Agents:
 - Ethanol (graded series: 50%, 70%, 95%, 100%)[1][2] or Acetone[4]
- Transitional Solvent:
 - Propylene oxide[1][2][3][5] or Acetone[3][4]
- General Supplies:
 - Glass vials with caps
 - Pipettes
 - Rotator for agitation
 - Fume hood
 - Embedding capsules or molds
 - Oven for polymerization

B. Preparation of **Araldite** Resin Mixture

It is highly recommended to use a freshly prepared embedding medium.[1] Prior to mixing, gently warm the **Araldite** resin and the hardener (DDSA) to 60°C to reduce their viscosity, which facilitates thorough mixing.[1][6]

Standard **Araldite** 502 Mixture:[1]

Component	Volume
Araldite 502	20 ml
DDSA	22 ml
DMP-30*	0.63-0.84 ml

*For improved penetration and stability, BDMA can be used in place of DMP-30 at a volume of 1-1.2 ml.[1] The amount of accelerator can be adjusted to alter the hardness and brittleness of the final block.[1][2]

C. Protocol 1: Standard Dehydration and Infiltration using Ethanol and Propylene Oxide

This is a widely used protocol suitable for most animal tissues. The use of propylene oxide as a transitional solvent is recommended as epoxy resins are more soluble in it than in ethanol.[1][2][5]

Dehydration Schedule:

Step	Reagent	Duration	Number of Changes
1	70% Ethanol	10-20 minutes	1
2	95% Ethanol	10-20 minutes	1
3	100% Ethanol	10-20 minutes	2-3
4	Propylene Oxide	15 minutes	2

Infiltration Schedule:

It is recommended to use a specimen rotator during all infiltration steps to ensure thorough mixing.[1][4]

Step	Reagent	Duration
1	1:1 Propylene Oxide : Araldite Resin	1 hour to overnight
2	100% Araldite Resin	6-12 hours (or overnight)
3	100% Araldite Resin (fresh)	1-3 hours

D. Protocol 2: Alternative Dehydration and Infiltration using Acetone

Acetone can be used as both a dehydrating agent and a transitional solvent.[\[3\]](#)[\[4\]](#) This protocol is often used for plant tissues or when propylene oxide is to be avoided.[\[3\]](#)

Dehydration Schedule:

Step	Reagent	Duration	Number of Changes
1	70% Acetone	10 minutes	1
2	95% Acetone	10 minutes	1
3	100% Acetone	10 minutes	3

Infiltration Schedule:

Step	Reagent	Duration
1	1:1 Acetone : Araldite Resin	1 hour to overnight
2	100% Araldite Resin	6-12 hours (or overnight)
3	100% Araldite Resin (fresh)	1-3 hours

E. Embedding and Polymerization

- Transfer each sample into a dry embedding capsule or mold.

- Fill the capsule with fresh, bubble-free 100% **Araldite** resin mixture.
- Place a label with the sample identification inside the capsule.
- Cure the resin in an oven at 60°C for 24-48 hours.[1][6] The exact time may vary depending on the specific **Araldite** formulation and desired block hardness.

III. Quantitative Data Summary

The following tables summarize the key quantitative parameters from the described protocols for easy comparison.

Table 1: Dehydration Schedules

Parameter	Protocol 1 (Ethanol/Propylene Oxide)	Protocol 2 (Acetone)
Primary Dehydrant	Ethanol	Acetone
Graded Series	70%, 95%, 100%	70%, 95%, 100%
Time per Step	10-20 minutes	10 minutes
Transitional Solvent	Propylene Oxide	Acetone
Time in Transitional Solvent	2 x 15 minutes	(Included in dehydration)

Table 2: Infiltration Schedules

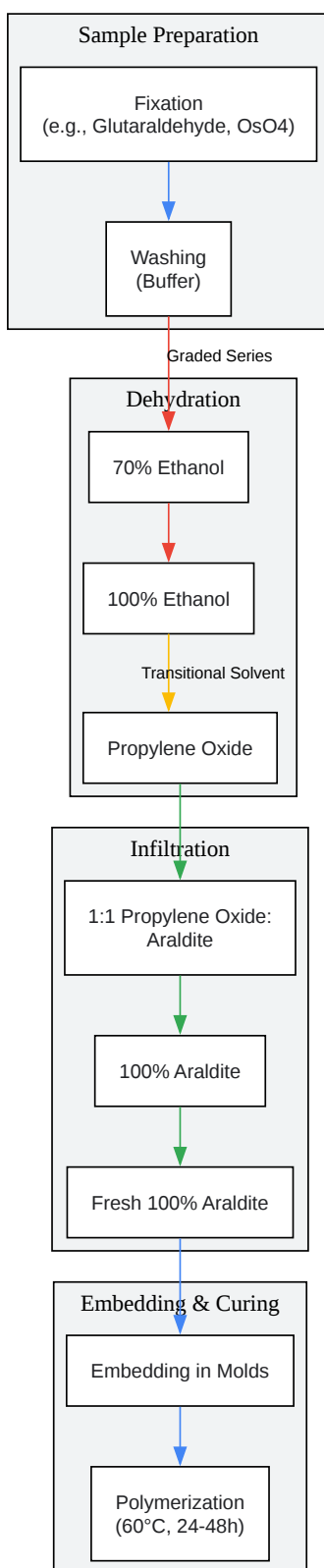
Parameter	Protocol 1 (Ethanol/Propylene Oxide)	Protocol 2 (Acetone)
Initial Infiltration Ratio	1:1 Propylene Oxide : Araldite	1:1 Acetone : Araldite
Initial Infiltration Duration	1 hour to overnight	1 hour to overnight
Pure Resin Infiltration Duration	6-12 hours (or overnight)	6-12 hours (or overnight)
Final Fresh Resin Change	Yes, 1-3 hours	Yes, 1-3 hours

Table 3: Polymerization Parameters

Parameter	Recommended Value
Temperature	60°C
Duration	24-48 hours

IV. Workflow Diagram

The following diagram illustrates the general workflow for **Araldite** embedding, from sample fixation to polymerization.



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Caption: Workflow for **Araldite** Embedding.

V. Safety Precautions

Many of the reagents used in these protocols are hazardous. **Araldite** components, propylene oxide, and acetone should be handled in a fume hood.[3] Always wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses. Propylene oxide is volatile, highly toxic, and a potential carcinogen.[3] Consult the safety data sheets (SDS) for all chemicals before use.

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